

# In-depth Technical Guide: Physical and Chemical Properties of Thiane-4-thiol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Thiane-4-thiol*

Cat. No.: *B2951869*

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## Introduction

**Thiane-4-thiol**, a heterocyclic organosulfur compound, presents a molecule of interest for various applications in chemical synthesis and drug discovery. Its structure, featuring a saturated six-membered thiane ring with a thiol functional group at the 4-position, suggests potential for nucleophilic reactions and coordination with metal centers. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Thiane-4-thiol**, details on its synthesis and purification, and a discussion of its potential biological relevance based on the well-established roles of thiols in cellular processes.

## Core Physical and Chemical Properties

Quantitative data for **Thiane-4-thiol** is sparse in publicly available literature, with some properties currently relying on predicted values. The following table summarizes the available information.

Property	Value	Source
CAS Number	787536-05-4	[1]
Molecular Formula	C <sub>5</sub> H <sub>10</sub> S <sub>2</sub>	[1]
Molecular Weight	134.26 g/mol	[1]
Boiling Point	214.8 ± 33.0 °C (Predicted)	
Density	1.10 ± 0.1 g/cm <sup>3</sup> (Predicted)	
SMILES	SC1CCSCC1	[1]

Note: Experimental data for the boiling point and density of **Thiane-4-thiol** are not readily available. The provided values are based on computational predictions and should be used as estimates. A supplier of **Thiane-4-thiol** indicates that the compound requires cold-chain transportation, which may suggest a lower boiling point or potential instability at ambient temperatures[1].

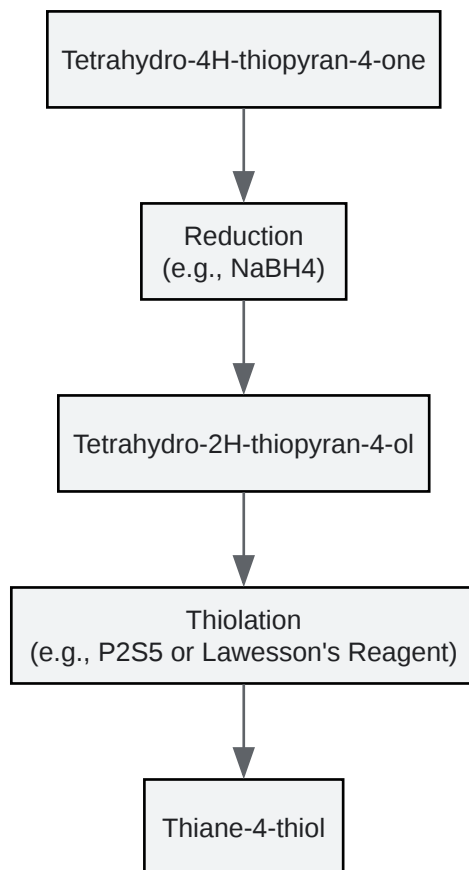
## Experimental Protocols

### Synthesis of Thiane-4-thiol

A specific, detailed experimental protocol for the synthesis of **Thiane-4-thiol** is not explicitly described in readily accessible scientific literature. However, a plausible and common synthetic route would involve the reduction of the corresponding ketone, tetrahydro-4H-thiopyran-4-one, to the alcohol, followed by conversion to a leaving group and subsequent displacement with a thiol-containing nucleophile, or direct conversion of the ketone to the thiol. A general two-step conceptual workflow for the synthesis from the corresponding ketone is outlined below.

#### Conceptual Synthesis Workflow

## Conceptual Synthesis of Thiane-4-thiol



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Caption: A plausible two-step synthesis of **Thiane-4-thiol**.

#### Step 1: Reduction of Tetrahydro-4H-thiopyran-4-one

The synthesis would likely begin with the reduction of the commercially available tetrahydro-4H-thiopyran-4-one. A standard laboratory procedure would involve dissolving the ketone in a suitable protic solvent, such as methanol or ethanol, and adding a reducing agent like sodium borohydride (NaBH<sub>4</sub>) portion-wise at a controlled temperature (e.g., 0 °C to room temperature). The reaction progress would be monitored by a suitable technique like thin-layer chromatography (TLC). Upon completion, the reaction would be quenched, and the product, tetrahydro-2H-thiopyran-4-ol, would be extracted and purified.

## Step 2: Conversion of the Hydroxyl Group to a Thiol Group

The resulting alcohol can be converted to the thiol. One common method for such a transformation is the use of a thionating agent like phosphorus pentasulfide ( $P_2S_5$ ) or Lawesson's reagent. This reaction is typically carried out in an anhydrous, high-boiling solvent such as toluene or xylene, often with heating. The reaction mixture would then be worked up to isolate the crude **Thiane-4-thiol**.

## Purification of Thiane-4-thiol

Given that thiols can be volatile and possess strong, unpleasant odors, purification requires careful handling in a well-ventilated fume hood. Common purification techniques for volatile thiols include:

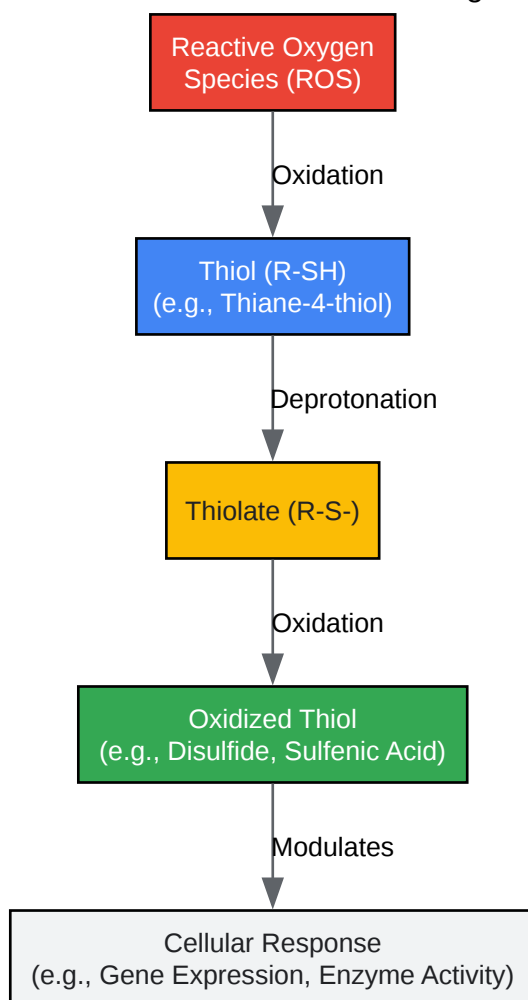
- **Distillation:** If the compound is thermally stable, vacuum distillation can be an effective method for purification.
- **Chromatography:** Flash column chromatography on silica gel can be used, but care must be taken as thiols can be prone to oxidation on silica<sup>[2]</sup>. Using deoxygenated solvents and minimizing the exposure time on the column is recommended.
- **Preparative Gas Chromatography (Prep-GC):** For small quantities, Prep-GC can provide high purity.
- **Selective Extraction:** Methods involving the reversible formation of metal-thiolate complexes can be employed for selective extraction from a mixture<sup>[3][4][5]</sup>. For example, the thiol can be reacted with a mercury-containing reagent to form a solid which is then isolated, followed by the release of the free thiol upon treatment with a stronger thiol like dithiothreitol (DTT).

## Potential Biological Activity and Signaling Pathways

Specific biological studies on **Thiane-4-thiol** are not currently available in the scientific literature. However, the thiol functional group is a key player in a multitude of biological processes, primarily centered around redox chemistry<sup>[6][7][8][9]</sup>. Small molecule thiols, such as glutathione, are critical components of the cellular antioxidant defense system and are involved in maintaining the cellular redox balance.

## Thiol-Mediated Redox Signaling

## General Role of Thiols in Redox Signaling



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Caption: A simplified diagram of thiol involvement in redox signaling.

The reactivity of the thiol group in **Thiane-4-thiol** is expected to be similar to other small molecule thiols. The thiol can be deprotonated to the more nucleophilic thiolate anion, which can participate in various reactions, including:

- **Nucleophilic Attack:** Thiolates are potent nucleophiles and can react with electrophiles.

- Redox Reactions: Thiols can be oxidized to disulfides, sulfenic acids, sulfinic acids, and sulfonic acids by reactive oxygen species (ROS)[8][10]. The reversible oxidation of thiols to disulfides is a key mechanism in redox signaling, acting as a molecular "switch" to control protein function and signaling pathways.
- Metal Ligation: The soft sulfur atom of a thiol has a high affinity for soft metal ions, suggesting that **Thiane-4-thiol** could act as a ligand in coordination chemistry and potentially interact with metalloproteins.

Given these properties, **Thiane-4-thiol** could potentially modulate cellular redox-sensitive signaling pathways if introduced into a biological system. However, without specific studies, its precise biological effects, metabolic fate, and potential toxicity remain unknown.

## Conclusion

**Thiane-4-thiol** is a heterocyclic compound with potential for further investigation in various scientific fields. While its fundamental physical properties are not yet fully characterized experimentally, its chemical structure suggests a reactivity profile typical of thiols. The synthesis and purification of this compound can likely be achieved through established chemical methodologies. The biological significance of **Thiane-4-thiol** remains to be explored, but the central role of the thiol group in redox biology provides a strong rationale for future studies into its potential effects on cellular signaling and physiology. Further research is warranted to establish the experimental physical data and to explore the specific chemical and biological activities of this molecule.

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